Quantitative Bioanalysis of Pemigatinib with Pemigatinib-D6: An Application Note and Protocol

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Compound of Interest

Compound Name: *Pemigatinib-D6*

Cat. No.: *B13841940*

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Introduction

Pemigatinib is a potent and selective inhibitor of the fibroblast growth factor receptor (FGFR) family of receptor tyrosine kinases, particularly FGFR1, FGFR2, and FGFR3. It has received accelerated approval for the treatment of adults with previously treated, unresectable locally advanced or metastatic cholangiocarcinoma with an FGFR2 fusion or other rearrangement.[1] Accurate and reliable quantification of pemigatinib in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and overall drug development. This document provides a detailed protocol for the quantitative bioanalysis of pemigatinib in human plasma using a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, employing its stable isotope-labeled internal standard, **Pemigatinib-D6**.

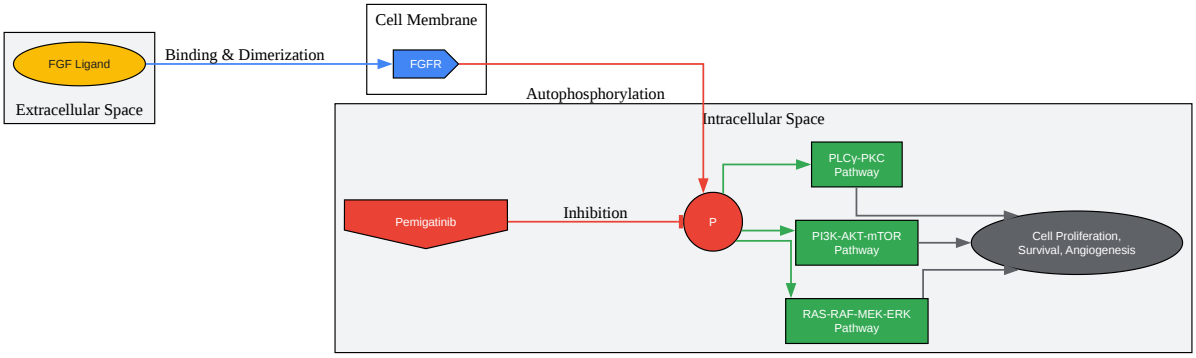
While published methods have utilized other internal standards such as flavopiridol or erdafitinib[1][2][3], the use of a deuterated internal standard like **Pemigatinib-D6** is considered the gold standard in quantitative bioanalysis. This is because its physicochemical properties are nearly identical to the analyte, ensuring similar extraction recovery, and ionization

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efficiency, which corrects for variability during sample processing and analysis, thereby improving accuracy and precision.

Signaling Pathway Overview

Pemigatinib targets the FGFR signaling pathway, which, when dysregulated through mutations, fusions, or amplifications, can be a key driver in various cancers.[4] The diagram below illustrates a simplified representation of the FGFR signaling cascade and the point of inhibition by Pemigatinib.



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FGFR Signaling Pathway and Pemigatinib Inhibition.

Experimental Protocols

This section details the protocol for sample preparation and the LC-MS/MS methodology for the quantification of pemigatinib in human plasma.

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Materials and Reagents

- Pemigatinib reference standard
- **Pemigatinib-D6** internal standard (IS)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, deionized and filtered
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Microcentrifuge tubes
- Syringe filters (0.22 µm)
- HPLC vials

Instrumentation

- A validated LC-MS/MS system, such as a Waters Acquity UPLC coupled with a Xevo TQ-S mass spectrometer or equivalent.
- Analytical column: Waters Acquity UPLC BEH C18 column (2.1 mm × 50 mm, 1.7 µm) or equivalent.[3][5]

Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare primary stock solutions of Pemigatinib and **Pemigatinib-D6** in a suitable organic solvent (e.g., DMSO or methanol) at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of Pemigatinib by serial dilution of the primary stock solution with 50:50 (v/v) acetonitrile:water to achieve the desired concentrations for the calibration curve.

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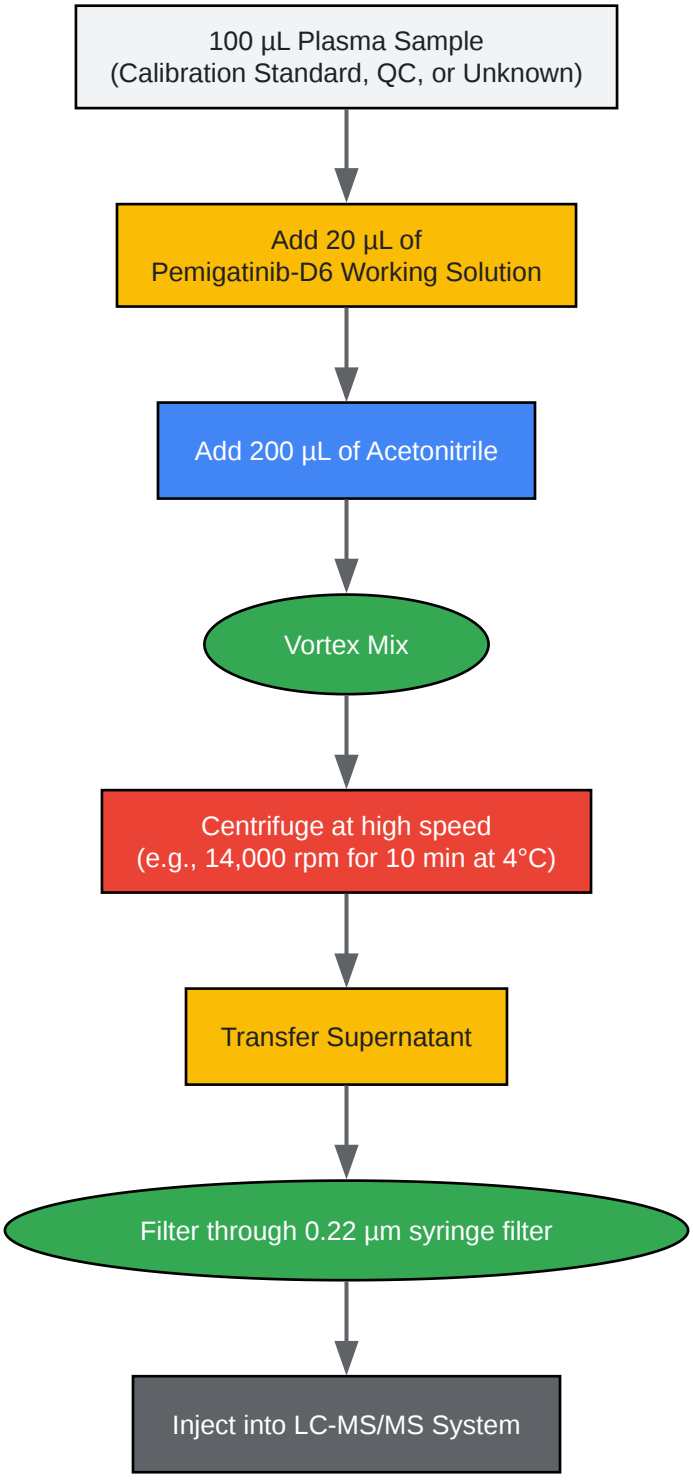
- Internal Standard Working Solution: Prepare a working solution of **Pemigatinib-D6** at an appropriate concentration (e.g., 100 ng/mL) in 50:50 (v/v) acetonitrile:water.

- Calibration Curve and QC Samples: Spike blank human plasma with the Pemigatinib working standard solutions to prepare calibration standards at concentrations ranging from 0.5 to 1000 ng/mL.[3] Prepare QC samples at low, medium, and high concentrations in a similar manner.

Sample Preparation: Protein Precipitation

The protein precipitation method is a simple and efficient one-step procedure for extracting Pemigatinib from plasma samples.[3][5]

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Protein Precipitation Workflow for Plasma Samples.

LC-MS/MS Method

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Liquid Chromatography Parameters

Parameter	Value
Column	Waters Acquity UPLC BEH C18 (2.1 mm × 50 mm, 1.7 µm)[3][5]
Mobile Phase A	0.1% Formic Acid in Water[3][5]
Mobile Phase B	Acetonitrile with 0.1% Formic Acid[3][5]
Flow Rate	0.40 mL/min[3][5]
Gradient	A gradient elution program is typically used. For example: Start with 95% A, ramp to 5% A over 2 minutes, hold for 1 minute, then return to initial conditions and equilibrate.
Injection Volume	5 µL
Column Temperature	40 °C[5]
Autosampler Temperature	4 °C[5]

Mass Spectrometry Parameters

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Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[3]
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	
Pemigatinib	m/z 488.01 → 400.98[3][5]
Pemigatinib-D6	m/z 494.0 → 406.9 (Proposed)
Capillary Voltage	Optimized for sensitivity (e.g., 3.0 kV)
Source Temperature	Optimized for sensitivity (e.g., 150 °C)
Desolvation Temperature	Optimized for sensitivity (e.g., 500 °C)
Cone Gas Flow	Optimized for sensitivity (e.g., 150 L/hr)
Desolvation Gas Flow	Optimized for sensitivity (e.g., 1000 L/hr)

Data Presentation and Method Validation

A comprehensive validation of the bioanalytical method should be performed according to regulatory guidelines (e.g., FDA or EMA). The following tables summarize the expected performance characteristics of the method.

Table 1: Calibration Curve and Linearity

Parameter	Result
Linearity Range	0.5 - 1000 ng/mL[3]
Correlation Coefficient (r^2)	> 0.99[3]
Lower Limit of Quantification (LLOQ)	0.5 ng/mL[3]
Calibration Model	Linear with $1/x^2$ weighting

Table 2: Accuracy and Precision

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QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
LLOQ	0.5	< 15%	± 15%	< 15%	± 15%
Low QC	1.5	< 15%	± 15%	< 15%	± 15%
Medium QC	500	< 15%	± 15%	< 15%	± 15%
High QC	800	< 15%	± 15%	< 15%	± 15%
Based on a previously reported method for Pemigatinib in rat plasma with a different internal standard.[3] [5]					

Table 3: Recovery and Matrix Effect

QC Level	Concentration (ng/mL)	Mean Recovery (%)	Matrix Effect (%)
Low QC	1.5	> 85%	85 - 115%
Medium QC	500	> 85%	85 - 115%
High QC	800	> 85%	85 - 115%
Expected performance based on typical bioanalytical method validation acceptance criteria.			

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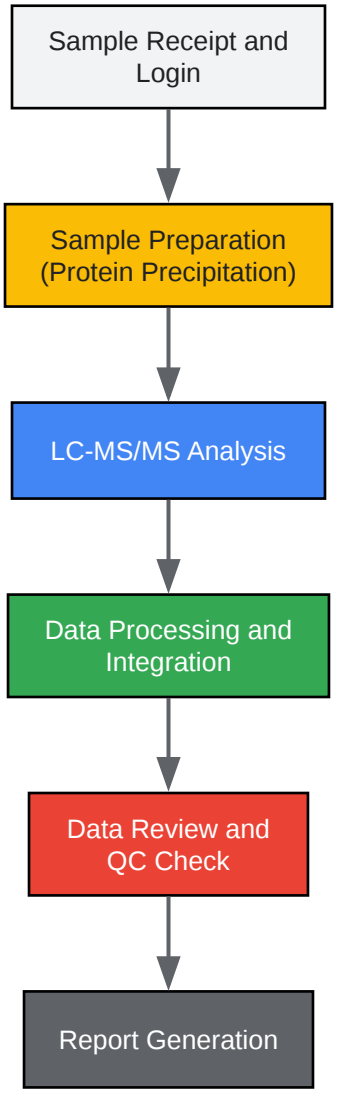
Table 4: Stability

Stability Condition	Duration	Temperature	Acceptance Criteria
Bench-top Stability	At least 4 hours	Room Temperature	± 15% of nominal concentration
Autosampler Stability	At least 24 hours	4 °C	± 15% of nominal concentration
Freeze-Thaw Stability	At least 3 cycles	-80 °C to Room Temperature	± 15% of nominal concentration
Long-term Stability	To cover study duration	-80 °C	± 15% of nominal concentration
Expected performance based on typical bioanalytical method validation acceptance criteria.			

Logical Workflow of the Bioanalytical Method

The entire process from sample receipt to final data reporting follows a structured workflow to ensure data integrity and regulatory compliance.

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Overall Bioanalytical Workflow.

Conclusion

This application note provides a comprehensive and detailed protocol for the quantitative bioanalysis of Pemigatinib in human plasma using a robust and sensitive LC-MS/MS method with its stable isotope-labeled internal standard, **Pemigatinib-D6**. The described method, including sample preparation, chromatographic conditions, and mass spectrometric parameters, is suitable for supporting pharmacokinetic and other clinical studies of Pemigatinib. Adherence to the outlined validation procedures will ensure the generation of high-quality, reliable, and reproducible data for regulatory submissions and drug development decisions.

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